

An In-depth Technical Safety Guide on Azido-PEG4-alcohol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Azido-PEG4-alcohol

Cat. No.: B1666432

[Get Quote](#)

This guide provides a comprehensive overview of the safety data for **Azido-PEG4-alcohol**, a bifunctional molecule commonly utilized as a PROTAC linker and in click chemistry applications.^{[1][2][3]} The information is compiled for researchers, scientists, and drug development professionals to ensure safe handling and use of this compound.

Section 1: Chemical Identification

Identifier	Value
Product Name	Azido-PEG4-alcohol ^[4]
Synonyms	N3-PEG4-OH, 11-Azido-3,6,9-trioxaundecanol ^[2]
CAS Number	86770-67-4 ^{[1][3][4]}
Chemical Formula	C8H17N3O4 ^{[3][4]}
Molecular Weight	219.24 g/mol ^[4]

Section 2: Hazard Identification

According to the available Safety Data Sheet, **Azido-PEG4-alcohol** is not classified as a hazardous substance.^[4]

GHS Classification: Not classified as a hazard.^[4]

Hazard Statement	Code
Risk Statement	No data available[4]
Safety Statement	In case of contact with eyes, rinse immediately with plenty of water and seek medical advice. Wear suitable gloves and eye/face protection.[4]

Section 3: Composition and Information on Ingredients

Component	CAS Number	Purity
Azido-PEG4-alcohol	86770-67-4	>95%

Section 4: First-Aid Measures

Exposure Route	First-Aid Procedure
Skin Contact	Immediately wash skin with copious amounts of water for at least 15 minutes while removing contaminated clothing and shoes. If irritation persists, seek medical attention.[4]
Eye Contact	Immediately wash eyes with copious amounts of water for at least 15 minutes, ensuring adequate flushing by separating the eyelids with fingers. If irritation persists, seek medical attention.[4]
Inhalation	Remove to fresh air. In severe cases or if symptoms persist, seek medical attention.[4]
Ingestion	Seek medical attention.[4]

Section 5: Fire-Fighting Measures

Parameter	Details
Suitable Extinguishing Media	Use dry powder or carbon dioxide extinguishers. [4]
Protective Equipment	Protective clothing and self-contained breathing apparatus should be worn.[4]
Hazardous Combustion Products	No data available.

Section 6: Accidental Release Measures

Aspect	Procedure
Personal Precautions	Wear suitable personal protective equipment including an approved mask/respirator, gloves, and protective clothing.[4]
Eye Protection	Wear suitable eye protection.[4]
Environmental Precautions	Do not allow material to enter drains or water courses.[4]
Methods for Cleaning Up	Mix with sand or similar inert absorbent material, sweep up, and keep in a tightly closed container for disposal.[4]

Section 7: Handling and Storage

Condition	Recommendation
Handling	Use only in a chemical fume hood. Wash thoroughly after handling and wash contaminated clothing before reuse.[4]
Storage	Store in closed vessels, refrigerated.[4]
Conditions to Avoid	Heat, flames, and sparks.[4]
Materials to Avoid	Oxidizing agents.[4]

Section 8: Exposure Controls and Personal Protection

Control Parameter	Specification
Engineering Controls	Use only in a chemical fume hood. [4]
Personal Protective Equipment	Wear chemical-resistant gloves and safety goggles. [4]
General Hygiene Measures	Wash thoroughly after handling. Wash contaminated clothing before reuse. [4]

Experimental Protocols

Protocol for Safe Handling and Use

- Preparation: Before handling **Azido-PEG4-alcohol**, ensure that a chemical fume hood is operational. Have all necessary personal protective equipment (PPE) readily available, including chemical-resistant gloves and safety goggles.
- Handling: Conduct all manipulations of **Azido-PEG4-alcohol** within the chemical fume hood to avoid inhalation of any potential vapors.
- Post-Handling: After handling, wash hands and any exposed skin thoroughly with soap and water. Clean any contaminated surfaces and equipment.
- Storage: Store the compound in a tightly sealed container in a refrigerator, away from heat, sparks, and oxidizing agents.[\[4\]](#)

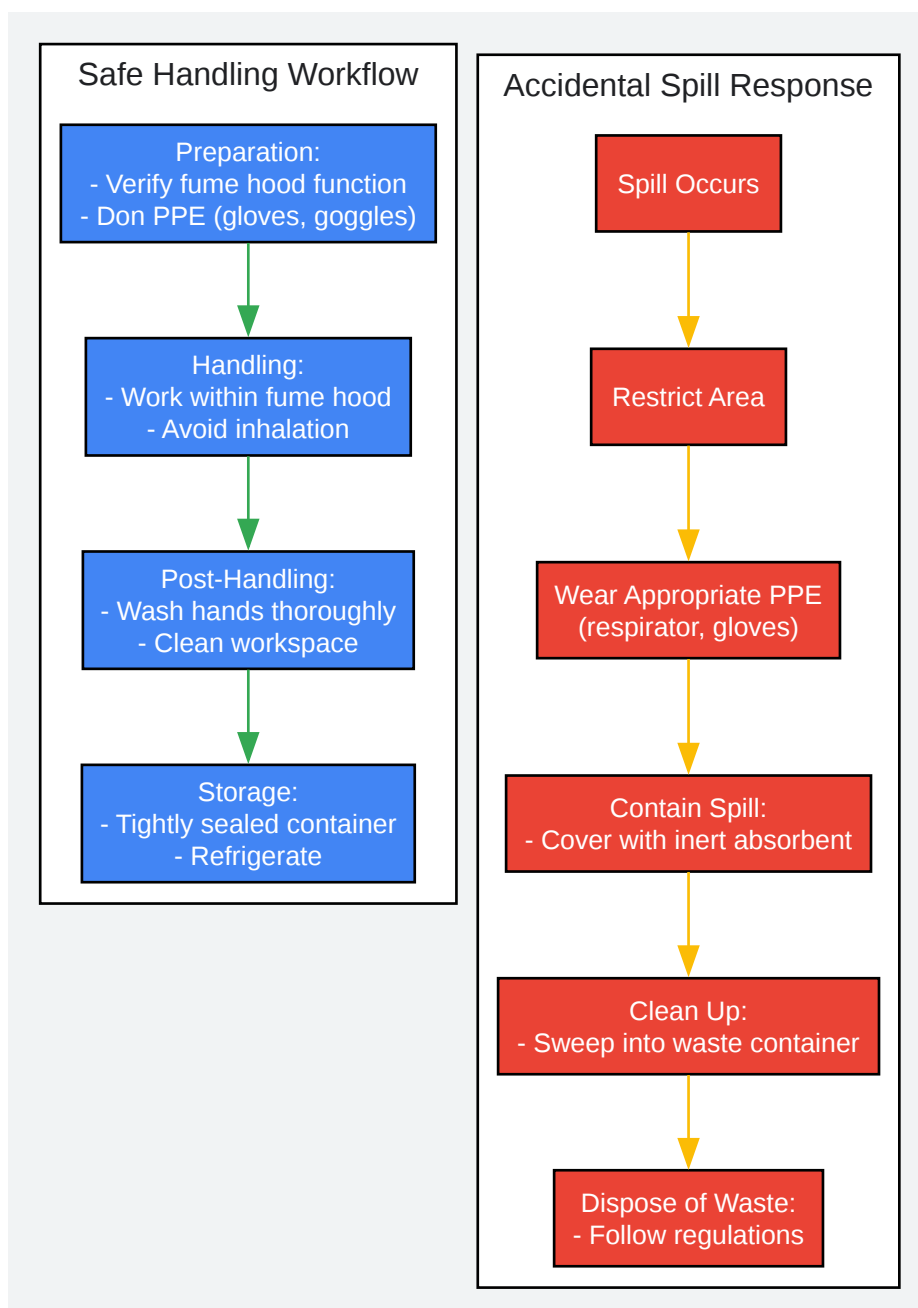
Protocol for Accidental Spills

- Evacuation: If a spill occurs, restrict access to the affected area.
- Ventilation: Ensure the area is well-ventilated, preferably within a fume hood.
- Personal Protection: Don appropriate PPE, including a respirator, gloves, and protective clothing.[\[4\]](#)
- Containment and Cleanup: Cover the spill with an inert absorbent material such as sand.[\[4\]](#) Carefully sweep the mixture into a designated, labeled, and tightly closed container for

chemical waste.[4]

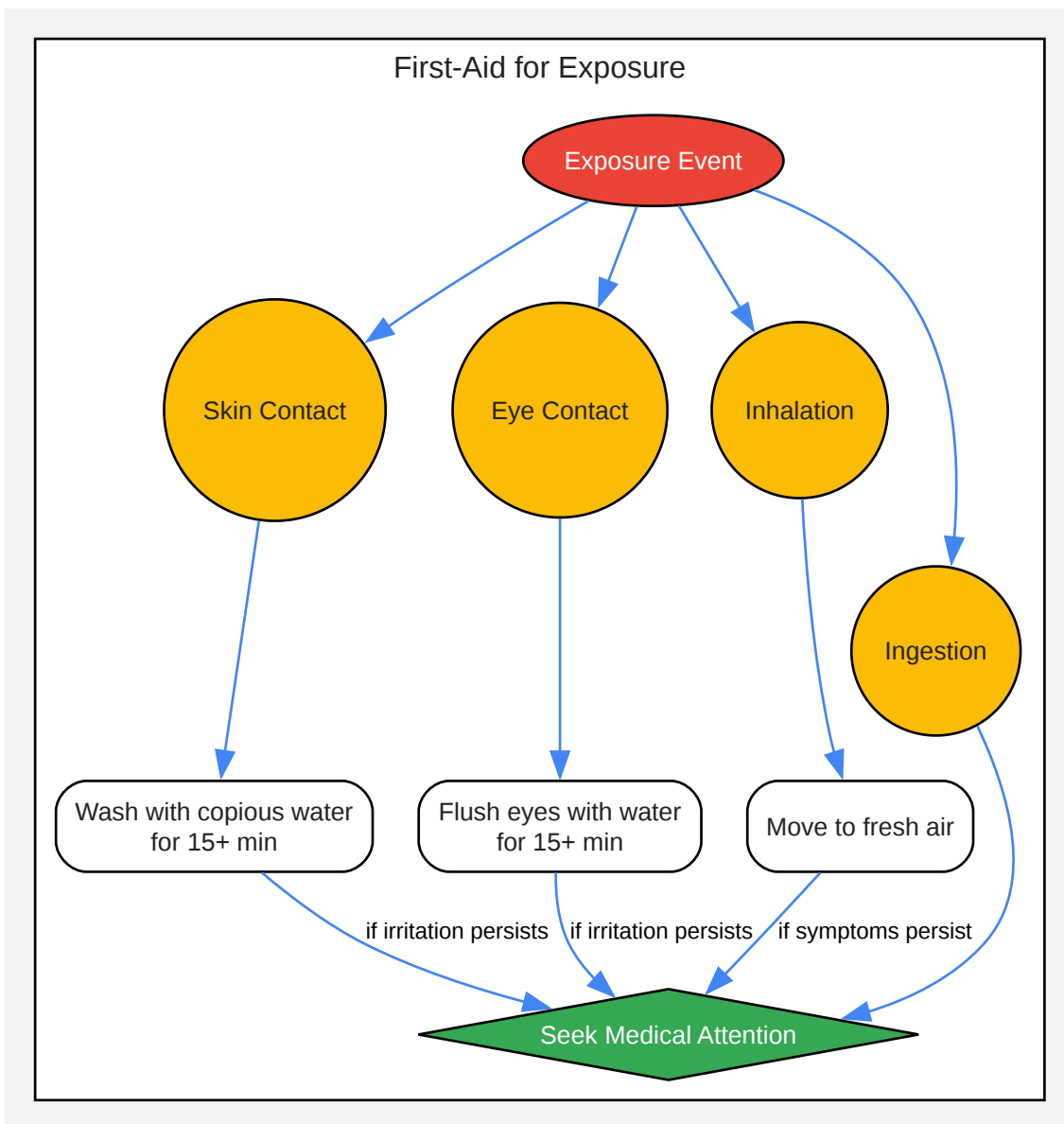
- Decontamination: Clean the spill area thoroughly.
- Disposal: Dispose of the waste material through a licensed disposal company in accordance with local, state, and national regulations.[4]

Visualized Workflows



[Click to download full resolution via product page](#)

Caption: Workflow for safe handling and accidental spill response for **Azido-PEG4-alcohol**.



[Click to download full resolution via product page](#)

Caption: Decision pathway for first-aid measures following exposure to **Azido-PEG4-alcohol**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. 86770-67-4, Azido-PEG4-alcohol for Click Chemistry - Biopharma PEG [biochempeg.com]
- 3. Azido-PEG4-alcohol, 86770-67-4 | BroadPharm [broadpharm.com]
- 4. axispharm.com [axispharm.com]
- To cite this document: BenchChem. [An In-depth Technical Safety Guide on Azido-PEG4-alcohol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1666432#azido-peg4-alcohol-safety-data-sheet]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com